

Preparing CBB1007 Hydrochloride Stock Solutions: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: CBB1007 hydrochloride

Cat. No.: B10800386

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides a comprehensive guide for the preparation, storage, and handling of stock solutions of **CBB1007 hydrochloride**, a reversible and selective inhibitor of Lysine-Specific Demethylase 1 (LSD1). Adherence to these protocols is crucial for ensuring the accuracy and reproducibility of experimental results. This guide includes detailed information on the physicochemical properties of **CBB1007 hydrochloride**, step-by-step instructions for preparing stock solutions, and recommendations for storage to maintain compound integrity. Additionally, it outlines the mechanism of action of CBB1007 and its role in the LSD1 signaling pathway.

Introduction to CBB1007 Hydrochloride

CBB1007 hydrochloride is a potent and selective inhibitor of Lysine-Specific Demethylase 1 (LSD1), also known as KDM1A. LSD1 is a flavin-dependent monoamine oxidase that plays a critical role in epigenetic regulation by demethylating mono- and di-methylated lysine 4 of

histone H3 (H3K4me1/2) and lysine 9 of histone H3 (H3K9me1/2). By inhibiting LSD1, CBB1007 can modulate gene expression, making it a valuable tool for studying cellular processes such as differentiation, proliferation, and tumorigenesis.

Physicochemical Properties

A clear understanding of the physicochemical properties of **CBB1007 hydrochloride** is essential for its proper handling and use in experiments.

Property	Value
Chemical Name	CBB1007 hydrochloride
CAS Number	2070014-96-7[1][2][3][4][5]
Molecular Formula	C ₂₇ H ₃₇ Cl ₃ N ₈ O ₄
Molecular Weight	643.99 g/mol
Appearance	Solid powder

Solubility and Stability

Proper dissolution and storage are critical for maintaining the activity of **CBB1007 hydrochloride**.

Solvent	Solubility	Storage of Stock Solution
DMSO	≥ 25 mg/mL (38.82 mM)	-80°C for up to 6 months-20°C for up to 1 month
In vivo	≥ 1.25 mg/mL in 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% saline	Prepare fresh for each experiment.
In vivo	≥ 1.25 mg/mL in 10% DMSO + 90% (20% SBE-β-CD in saline)	Prepare fresh for each experiment.
In vivo	≥ 1.25 mg/mL in 10% DMSO + 90% corn oil	Prepare fresh for each experiment.

Note: To achieve the specified solubility in DMSO, warming the solution to 80°C and using sonication may be necessary.

Safety and Handling

According to the Safety Data Sheet (SDS), **CBB1007 hydrochloride** is not classified as a hazardous substance or mixture. However, it is recommended to follow standard laboratory safety practices.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and appropriate gloves.
- Handling: Avoid inhalation of dust and direct contact with skin and eyes.
- First Aid: In case of contact, flush the affected area with copious amounts of water. If inhaled, move to fresh air. Seek medical attention if irritation persists.

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

Materials:

- **CBB1007 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)

Protocol:

- **Equilibrate:** Allow the vial of **CBB1007 hydrochloride** powder to reach room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **CBB1007 hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.44 mg of the compound.
- **Dissolution:** a. Add the appropriate volume of DMSO to the vial containing the powder. b. Vortex the solution thoroughly for several minutes until the powder is completely dissolved. c. If the compound does not fully dissolve, gentle warming in a water bath (up to 80°C) and/or sonication can be applied. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** a. Aliquot the stock solution into single-use, sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. b. Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).

Preparation of Aqueous Working Solutions

Note: Direct dilution of a concentrated DMSO stock into aqueous buffers can lead to precipitation. It is recommended to perform serial dilutions in DMSO before the final dilution into the aqueous medium. The final concentration of DMSO in cell-based assays should be kept low (typically <0.5%) to avoid cytotoxicity.

Protocol:

- Thaw Stock Solution: Thaw a single-use aliquot of the 10 mM **CBB1007 hydrochloride** DMSO stock solution at room temperature.
- Intermediate Dilution (in DMSO): Prepare an intermediate dilution of the stock solution in DMSO. For example, to achieve a final concentration of 10 μ M in 1 mL of cell culture medium with a final DMSO concentration of 0.1%, prepare a 10 mM stock solution and add 1 μ L to the 1 mL of medium.
- Final Dilution (in Aqueous Medium): a. Add the desired volume of the intermediate DMSO dilution to your pre-warmed aqueous buffer or cell culture medium. b. Immediately vortex or gently mix the solution to ensure rapid and uniform dispersion, which can help prevent precipitation.
- Vehicle Control: Always prepare a vehicle control containing the same final concentration of DMSO as the experimental samples.

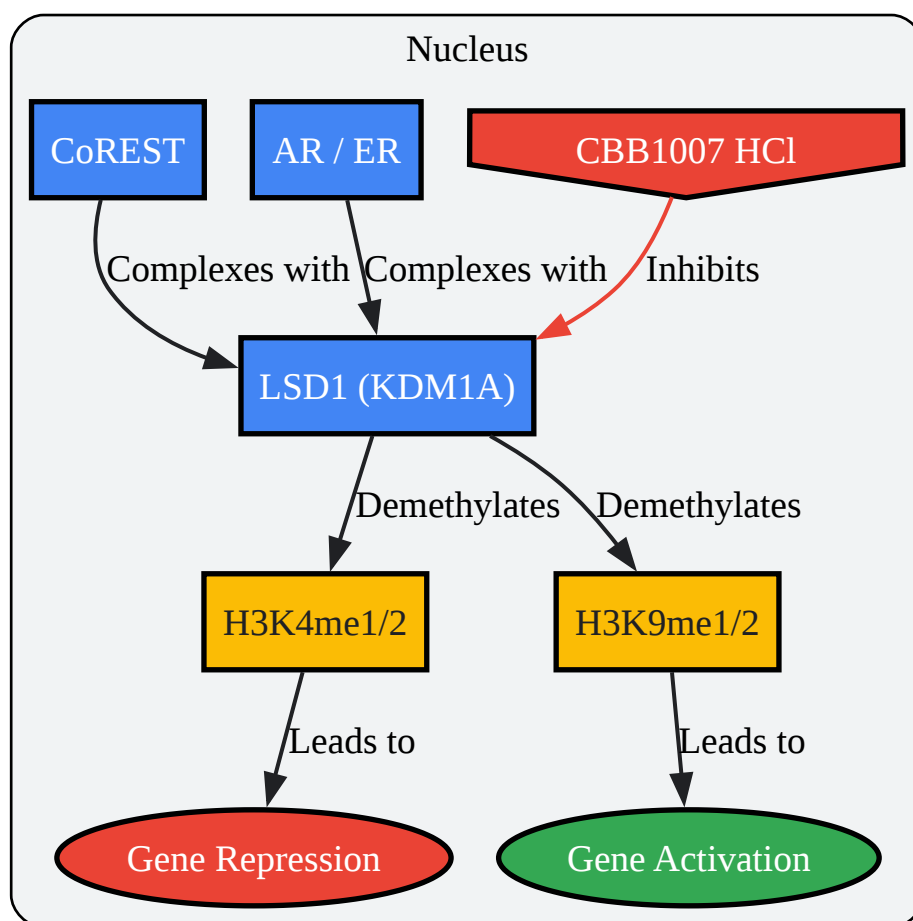
Mechanism of Action and Signaling Pathway

CBB1007 inhibits the demethylase activity of LSD1. LSD1, in complex with co-repressors such as CoREST, removes methyl groups from H3K4me1/2, leading to transcriptional repression. Conversely, when in complex with androgen or estrogen receptors, LSD1 can demethylate H3K9me1/2, resulting in transcriptional activation. By inhibiting LSD1, CBB1007 prevents these epigenetic modifications, thereby altering gene expression patterns.



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Caption: Workflow for preparing **CBB1007 hydrochloride** stock and working solutions.



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Caption: Simplified LSD1 signaling pathway and the inhibitory action of CBB1007.

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